

Application Notes and Protocols: Creating and Characterizing an Orexin B Knockout Mouse Model

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Compound of Interest

Compound Name: Orexin B
CAS No.: 205599-76-4
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Introduction

Orexins, also known as hypocretins, are neuropeptides crucial for regulating various physiological processes, most notably wakefulness, feeding behavior, and energy homeostasis.[1][2] The orexin system consists of two peptides, Orexin A (OX-A) and **Orexin B** (OX-B), which are cleaved from a common precursor protein, prepro-orexin.[3] These peptides exert their effects by binding to two G protein-coupled receptors (GPCRs): Orexin Receptor 1 (OX1R) and Orexin Receptor 2 (OX2R).[1][2][3] While Orexin A binds to both receptors with high affinity, **Orexin B** is selective for OX2R.[3][4] The loss of orexin-producing neurons leads to the sleep disorder narcolepsy in both humans and animal models.[4][5]

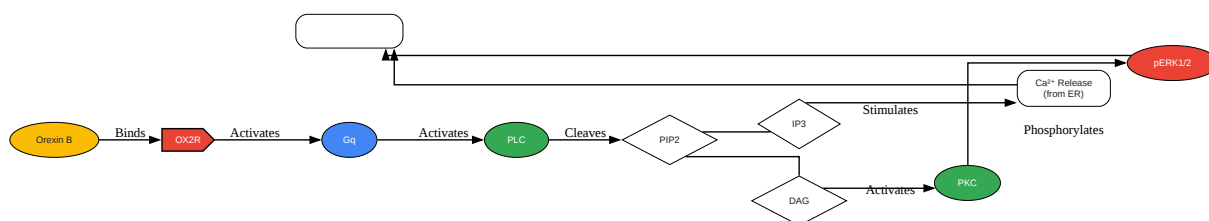
The development of knockout mouse models has been instrumental in elucidating the physiological roles of the orexin system. Specifically, an **Orexin B** knockout mouse model, or more commonly, an OX2R knockout model (as **Orexin B** primarily signals through this receptor), provides a powerful tool to dissect the specific functions of the **Orexin B**/OX2R

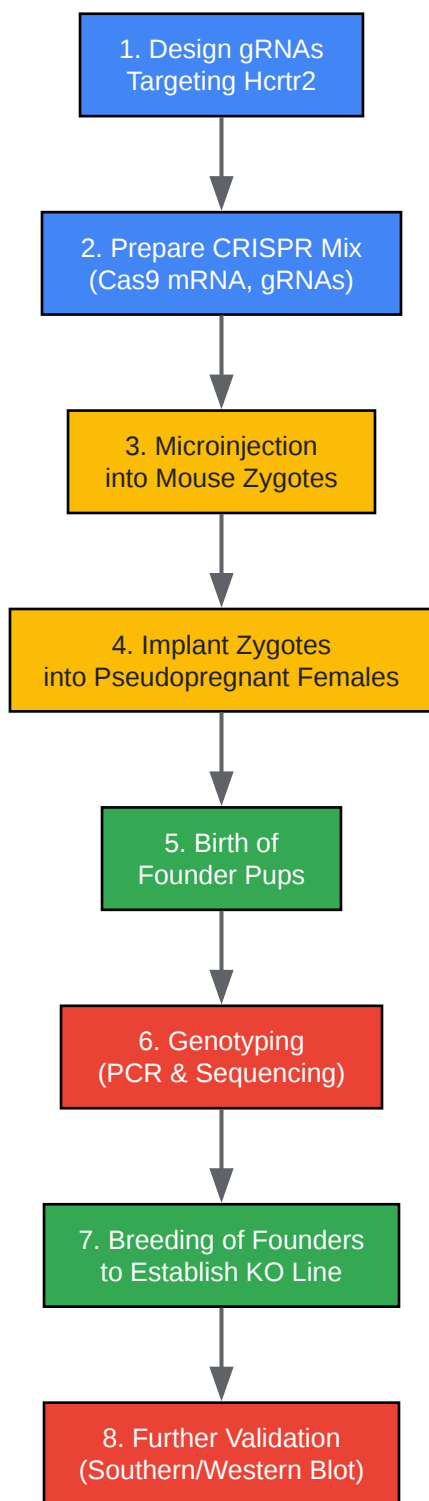
signaling pathway.[6][7] These models are invaluable for studying sleep disorders, metabolic syndromes, and for the preclinical evaluation of therapeutic agents targeting the orexin system.

These application notes provide detailed protocols for the generation of an **Orexin B** (or OX2R) knockout mouse model using CRISPR/Cas9 technology, methods for its validation, and a summary of the expected phenotypic characteristics.

Orexin B Signaling Pathway

Orexin B binds predominantly to the Orexin 2 Receptor (OX2R), a G protein-coupled receptor. [3] Activation of OX2R can initiate signaling through multiple G proteins, primarily Gq and Gi/o, depending on the cell type.[2][4] The downstream effects include the modulation of ion channels, activation of phospholipases, and regulation of protein kinases, ultimately leading to neuronal excitation.[2][8]





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